Synthesis Pathway of Bromhexine Related Compound 2 HCl: A Technical Guide

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Compound of Interest

Compound Name:	*Bromhexine Related Compound 2 HCl*
CAS No.:	*32193-43-4*
Cat. No.:	*B602087*

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Abstract

This technical guide outlines a proposed synthesis pathway for **Bromhexine Related Compound 2 HCl** (2-Bromo-4-chloro-6-((cyclohexyl(methyl)amino)methyl)aniline hydrochloride), a compound of interest in the analysis and development of Bromhexine-related pharmaceuticals. Due to the limited availability of a direct published synthesis protocol, this document provides a detailed, plausible synthetic route based on established chemical principles and analogous reactions found in the literature. The proposed pathway commences with the synthesis of the key intermediate, 2-amino-3-bromo-5-chlorobenzaldehyde, followed by a reductive amination reaction with N-methylcyclohexylamine, and concludes with the formation of the hydrochloride salt. This guide includes detailed experimental protocols, tabulated data for key reaction parameters, and visual representations of the synthetic workflow to aid researchers in the practical execution of this synthesis.

Introduction

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Bromhexine is a widely used mucolytic agent. During its synthesis and storage, various related compounds and impurities can be formed. Bromhexine Related Compound 2, identified as 2-Bromo-4-chloro-6-((cyclohexyl(methyl)amino)methyl)aniline, is one such compound. Its hydrochloride salt is essential as a reference standard for analytical method development, validation, and quality control in the pharmaceutical industry[1]. This guide provides a comprehensive, albeit proposed, synthetic route for obtaining this compound, addressing the current gap in publicly available, detailed experimental procedures.

Proposed Synthesis Pathway

The proposed synthesis is a three-step process, beginning with the preparation of a key substituted benzaldehyde intermediate. This intermediate then undergoes reductive amination, a robust and widely used method for the formation of amines, followed by salt formation.

Overall Reaction Scheme:

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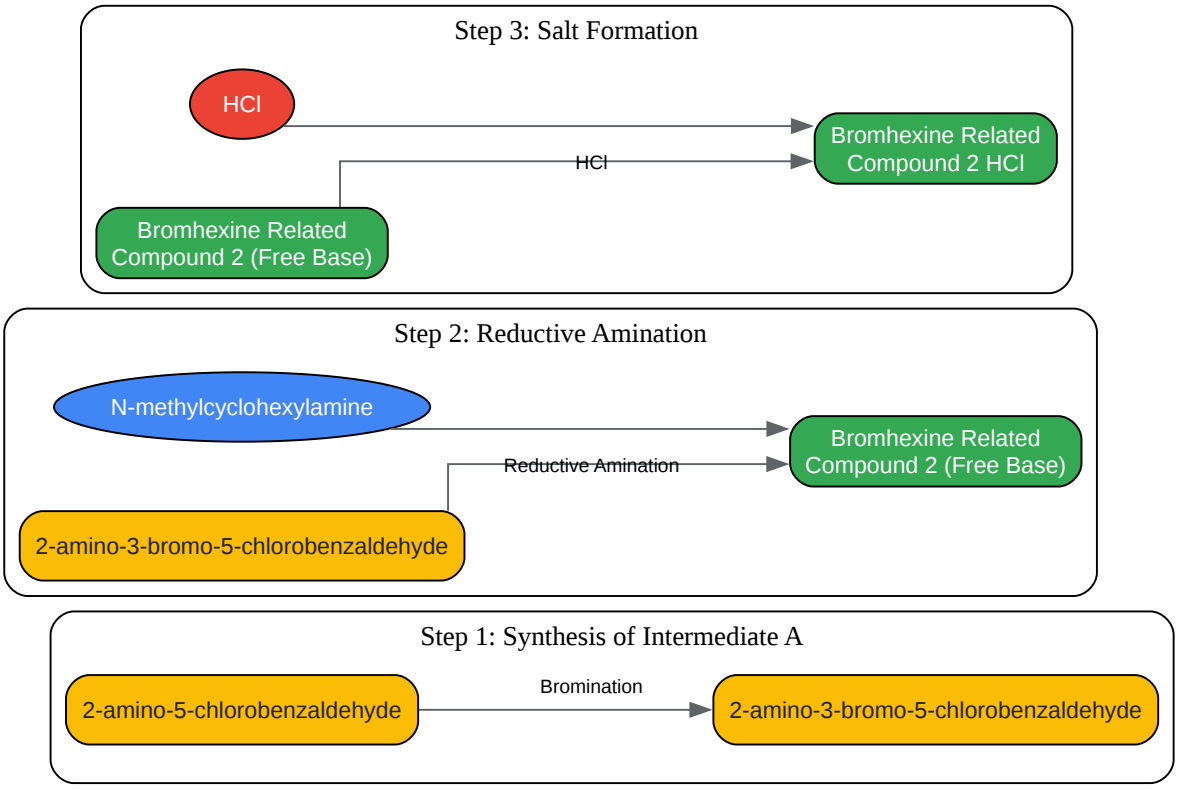

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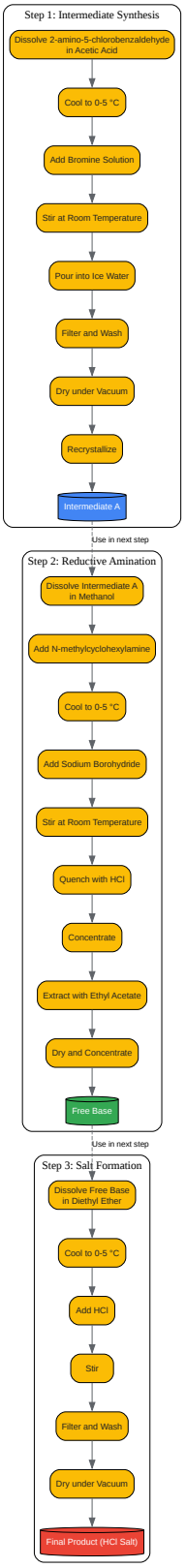

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References

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